

An In-depth Technical Guide to the Crystal Structure of 1,4-Dimethoxybenzene

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Compound of Interest

Compound Name: 1,4-Dibutoxybenzene

CAS No.: 104-36-9

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,4-Dimethoxybenzene (DMB), an organic compound with the formula $C_6H_4(OCH_3)_2$, is a white crystalline solid with a characteristic sweet, floral odor.^[1] It is a member of the dimethoxybenzene isomer family and finds applications in various fields, including as a precursor in organic synthesis and as a component in fragrance formulations. In the context of drug development and materials science, a thorough understanding of its solid-state structure is paramount. The crystalline arrangement of molecules dictates crucial physicochemical properties such as solubility, dissolution rate, stability, and bioavailability, all of which are critical parameters in the pharmaceutical industry. This guide provides a comprehensive technical overview of the crystal structure of 1,4-dimethoxybenzene, detailing its crystallographic parameters, molecular geometry, and the intermolecular forces that govern its solid-state architecture.

Molecular and Crystal Structure of 1,4-Dimethoxybenzene

The crystal structure of 1,4-dimethoxybenzene has been a subject of study for several decades, with initial determinations dating back to 1950.^{[2][3]} However, for the highest level of precision required by modern research standards, this guide refers to the redetermined structure, which offers greater accuracy.^{[2][3][4]}

Crystallographic Data

The crystal structure of 1,4-dimethoxybenzene has been definitively characterized by single-crystal X-ray diffraction. The compound crystallizes in the orthorhombic system with the centrosymmetric space group *Pbca*.^{[2][3][4]} This space group indicates the presence of a center of inversion, glide planes, and screw axes as symmetry elements within the unit cell. A summary of the key crystallographic data from the redetermination at 150 K is presented in Table 1.^{[2][3][4]}

Parameter	Value
Chemical Formula	C ₈ H ₁₀ O ₂
Molar Mass	138.16 g·mol ⁻¹
Crystal System	Orthorhombic
Space Group	<i>Pbca</i>
a	7.1757 (3) Å
b	6.2769 (2) Å
c	16.5573 (7) Å
α, β, γ	90°
Volume	745.76 (5) Å ³
Z	4
Temperature	150 (1) K
R-factor	0.037

Table 1: Crystallographic data for 1,4-dimethoxybenzene at 150 K.^{[2][3][4]}

Molecular Geometry and Conformation

Within the crystal lattice, the 1,4-dimethoxybenzene molecule is centrosymmetric.^{[2][4]} The benzene ring is planar, as expected for an aromatic system. The two methoxy groups are situated at the para positions of the benzene ring. The conformation of the methoxy groups relative to the benzene ring is a critical feature. In the solid state, the molecule adopts a conformation where the methyl groups of the methoxy substituents are oriented in a generally planar arrangement with the benzene ring.

Intermolecular Interactions and Crystal Packing

The packing of 1,4-dimethoxybenzene molecules in the crystal is primarily governed by weak intermolecular interactions. A key interaction that helps to establish the packing is a C—H...O hydrogen bond.^{[2][3][4]} In this interaction, a hydrogen atom from a benzene ring of one molecule interacts with an oxygen atom of a methoxy group on an adjacent molecule. These interactions, along with van der Waals forces, create a stable, three-dimensional crystalline architecture. The molecules are arranged in a herringbone-like pattern, a common packing motif for aromatic compounds.

A schematic representation of the C-H...O intermolecular interaction between two adjacent 1,4-dimethoxybenzene molecules in the crystal lattice.

Experimental Determination of the Crystal Structure: A Step-by-Step Workflow

The determination of the crystal structure of a small molecule like 1,4-dimethoxybenzene is a well-established process that relies on single-crystal X-ray diffraction. The following protocol outlines the essential steps involved.

Crystal Growth

The prerequisite for single-crystal X-ray diffraction is the availability of high-quality single crystals. For 1,4-dimethoxybenzene, which is a solid at room temperature, several methods can be employed for crystallization.

- **Slow Evaporation:** A saturated solution of 1,4-dimethoxybenzene in a suitable solvent (e.g., ethanol, acetone) is prepared.^[5] The solvent is then allowed to evaporate slowly and undisturbed at a constant temperature. This gradual increase in concentration promotes the formation of well-ordered crystals.
- **Slow Cooling:** A saturated solution is prepared at an elevated temperature. The solution is then slowly cooled, reducing the solubility of the compound and inducing crystallization. The rate of cooling is critical; slower rates generally yield better quality crystals.

The choice of solvent is crucial and is often determined empirically. A good solvent for crystallization is one in which the compound is moderately soluble, with a significant temperature-dependent solubility for the slow cooling method.

Single-Crystal X-ray Diffraction Data Collection

Once a suitable single crystal is obtained, it is mounted on a goniometer head and placed in the X-ray beam of a diffractometer.

- **Data Collection:** The crystal is cooled to a low temperature (e.g., 150 K) to minimize thermal vibrations of the atoms, which results in a more precise structure determination.^{[2][3][4]} The crystal is then rotated in the X-ray beam, and a series of diffraction images are collected at different orientations.
- **Data Reduction:** The collected diffraction images are processed to determine the unit cell dimensions, space group, and the intensities of the diffracted X-ray beams.

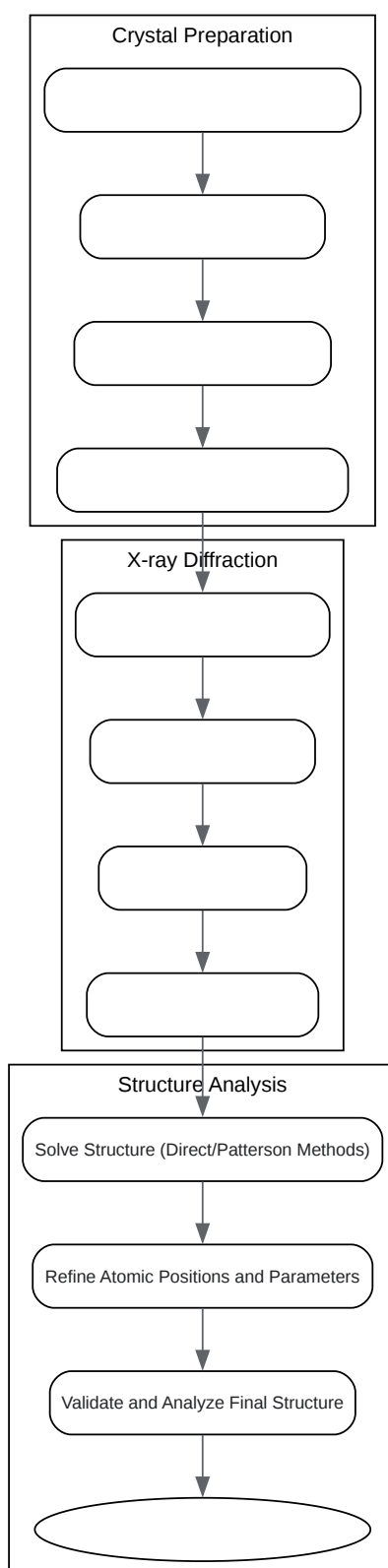
Structure Solution and Refinement

The processed diffraction data is then used to solve and refine the crystal structure.

- **Structure Solution:** The initial positions of the atoms in the unit cell are determined using direct methods or Patterson methods.
- **Structure Refinement:** The atomic positions and their anisotropic displacement parameters are refined using a least-squares algorithm to obtain the best possible fit between the observed and calculated diffraction intensities. Hydrogen atoms are typically located from the

difference Fourier map and their positions and isotropic displacement parameters are refined.

The quality of the final refined structure is assessed by the R-factor, which should be as low as possible (typically below 0.05 for a well-determined small molecule structure).



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A workflow diagram illustrating the key stages in the experimental determination of the crystal structure of 1,4-dimethoxybenzene.

Conclusion

The crystal structure of 1,4-dimethoxybenzene is well-defined, crystallizing in the orthorhombic Pbc_a space group. The molecular packing is stabilized by a combination of C—H...O hydrogen bonds and van der Waals forces, leading to a herringbone arrangement of the molecules. A precise understanding of this solid-state architecture, obtained through single-crystal X-ray diffraction, is fundamental for controlling and predicting the material properties of 1,4-dimethoxybenzene. This knowledge is particularly valuable for professionals in drug development and materials science, where crystal engineering and polymorphism screening are integral to the design of materials with desired functionalities. The experimental workflow detailed herein provides a robust framework for the characterization of this and similar molecular crystals.

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